

EXPERIENCE-204 (BPN14770-CNS-204) Clinical Trial Overview

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: ZatoImilast

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Trial Aspect	Specification
ClinicalTrials.gov ID	NCT05163808 [1] [2]
Phase	2b/3 [3] [2]
Study Type	Interventional; Part 1: Open-label PK, Part 2: Randomized, Double-blind, Placebo-controlled [2]
Population	Male adolescents aged 9 to <18 years with genetically confirmed FXS (FMR1 \geq 200 CGG repeats) [3] [2]
Planned Enrollment	150 participants (accompanied by a consistent caregiver) [1] [3]
Dosing Regimen	25 mg and 50 mg oral capsules, administered twice daily [2]
Treatment Duration	13 weeks for the double-blind period [3] [4]
Key Efficacy Endpoint	Change from baseline in the Cognition Crystallized Composite Score of the NIH Toolbox Cognitive Battery (NIH-TCB) [1]

| **Key Inclusion Criteria** | • Weight \geq 55 pounds (~25 kg) [3] • BMI \leq 97th percentile for age [3] • On a stable regimen of \leq 3 psychotropic medications for \geq 4 weeks [2] | | **Key Exclusion Criteria** | • Inability to

complete the NIH-TCB Picture Vocabulary and Oral Reading Recognition tests [2] • Clinically significant abnormal lab results, vital signs, or ECG [2] • History of alcohol or recent substance abuse [2] |

Detailed Experimental Protocols

For researchers aiming to replicate or analyze this trial, here is a detailed breakdown of the key methodological components.

Participant Screening and Randomization

- **Screening (Visit 1):** After obtaining informed consent/assent, confirm FXS diagnosis via genetic test report showing **≥200 CGG repeats** in the FMR1 gene [2]. Assess eligibility against all inclusion/exclusion criteria, including successful completion of the NIH-TCB practice items [2].
- **Baseline & Randomization (Visit 2):** Eligible participants who successfully complete the baseline NIH-TCB assessments are randomized in a **2:1 ratio** to receive either **Zatolmilast** or a matching placebo [3] [2]. The randomization schedule should be prepared by the study's biostatistics team and implemented via an interactive web response system (IWRS) to maintain blinding.

Drug Administration and Pharmacokinetic (PK) Assessment

- **Formulation:** **Zatolmilast** is supplied as **solid oral capsules** [2].
- **Dosing Schedule:** Administer one capsule **twice daily**, approximately 12 hours apart. Dosing may be 25 mg or 50 mg based on the study part and cohort assignment [2].
- **Part 1 (Open-label PK):** A single-dose PK assessment is conducted to characterize the drug's profile in the adolescent population. This part requires participants to be able to swallow capsules [2].
- **Part 2 (Double-blind Treatment):** Participants receive either **Zatolmilast** or placebo for 13 weeks. Compliance is monitored through capsule counts and a dosing diary [2].

Efficacy and Safety Assessments

Assessments are conducted at screening, baseline, and throughout the 13-week treatment period. Key procedures include:

- **Efficacy:**

- **Primary Endpoint: NIH Toolbox Cognition Crystallized Composite Score**, derived from the Picture Vocabulary and Oral Reading Recognition subtests. Administer these tests at baseline and the end of treatment [1].
- **Secondary Endpoints:** Caregiver-reported outcomes on daily functioning, language, and behavior; other domains of the NIH-TCB; and clinician global impressions [1].
- **Safety:**
 - **Monitoring:** Perform regular **safety laboratories** (serum chemistry, hematology), **vital signs** measurements, and **12-lead ECG** [2].
 - **Adverse Events (AE):** Record all AEs, with particular attention to previously reported events like vomiting and upper respiratory tract infections, which occurred at a similar frequency to placebo in prior studies [1].

Data Collection and Statistical Analysis

- **Data Collection:** Utilize electronic data capture (EDC) systems. For cognitive endpoints, use the standardized data output from the NIH-TCB iPad app [1].
- **Statistical Analysis Plan:**
 - **Primary Analysis:** Use a **mixed model for repeated measures (MMRM)** to analyze the change from baseline in the crystallized composite score, with treatment, visit, and treatment-by-visit interaction as fixed effects, and baseline score as a covariate [1].
 - **Sample Size Justification:** The planned enrollment of 150 adolescents provides adequate power to detect a clinically meaningful and statistically significant difference between **Zatolmilast** and placebo, based on effect sizes observed in the prior Phase 2 study [1].

Mechanism of Action and Signaling Pathway

Zatolmilast is a first-in-class, selective allosteric inhibitor of Phosphodiesterase-4D (PDE4D), an enzyme that breaks down cyclic adenosine monophosphate (cAMP) in neurons [5]. The proposed mechanism of action for treating Fragile X Syndrome is outlined below.



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Diagram: Proposed Mechanism of **Zatolmilast** in Countering Fragile X Syndrome Pathophysiology. The drug targets the cAMP signaling pathway, which is disrupted in FXS due to reduced FMRP [5].

Methodological Considerations for Researchers

- **Population Specifics:** The successful execution of clinical trials in neurodevelopmental disorders like FXS requires specific adaptations. The EXPERIENCE trials incorporated **remote visits** and reduced on-site visits from six to four to lessen participant burden [1].
- **Endpoint Selection:** The choice of the **NIH-TCB Crystallized Composite Score** as a primary endpoint is critical. This tool measures learned knowledge and vocabulary, which are relatively stable in individuals, making it a sensitive measure of change in intellectual ability in FXS [1] [5].
- **Concomitant Medications:** The protocol allows for stable use of up to three psychotropic medications, which is essential for recruiting a representative study population but requires careful stratification during randomization and analysis [3] [2].

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References

1. Shionogi Provides Updates on Zatolmilast, an ... [shionogi.com]
2. A Randomized Study of BPN14770 in Male Adolescents ... [centerwatch.com]
3. Fragile X Syndrome Clinical Trials [shionogi.com]
4. Clinical Trials: Phase 2B/3 Studies of BPN14770 in Fragile ... [fragilex.org]
5. ROC Analysis of Biomarker Combinations in Fragile X ... [nature.com]

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Address: Ontario, CA 91761, United States

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